

Application Note: Synthesis of 1-Methylbarbituric Acid

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Compound of Interest

Compound Name: 1-Methylpyrimidine-
2,4,6(1H,3H,5H)-trione

CAS No.: 2565-47-1

Cat. No.: B104903

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Introduction

1-Methylbarbituric acid, also known as N-methylbarbituric acid, is a derivative of barbituric acid, a class of compounds that have been historically significant in the medical field for their sedative and hypnotic properties.^[1] While the use of many barbiturates has declined due to toxicity, 1-methylbarbituric acid and its derivatives remain valuable intermediates in organic synthesis and are used in biochemical research.^[1] This document outlines a detailed protocol for the synthesis of 1-methylbarbituric acid via the condensation of N-methylurea and malonic acid.

Principle of the Method

The synthesis is achieved through the condensation reaction of N-methylurea and malonic acid in glacial acetic acid, with acetic anhydride serving as both a dehydrating agent and a reaction medium. The mixture is heated to facilitate the reaction, leading to the formation of the pyrimidine ring structure of 1-methylbarbituric acid. The product is then isolated by precipitation and purified through recrystallization.

Experimental Protocol

Materials and Equipment

- Reagents:
 - N-Methylurea
 - Malonic acid
 - Glacial Acetic Acid
 - Acetic Anhydride
 - Ethanol
- Equipment:
 - Three-neck round-bottom flask
 - Reflux condenser
 - Dropping funnel
 - Magnetic stirrer with heating mantle
 - Thermometer
 - Büchner funnel and flask
 - Beakers and graduated cylinders
 - Rotary evaporator

Procedure

- Reaction Setup: In a three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel, add malonic acid (80 g, 0.79 mol) and N-methylurea (50 g, 0.68 mol) to 180 mL of glacial acetic acid.[\[2\]](#)

- Addition of Acetic Anhydride: While stirring the mixture, slowly add acetic anhydride (130 mL, 1.37 mol) dropwise from the dropping funnel.[2] During the addition, maintain the temperature of the reaction mixture at 70°C.[2]
- Reaction: After the complete addition of acetic anhydride, increase the temperature of the reaction mixture to 90°C and continue stirring for 3 hours.[2]
- Isolation of Product: After 3 hours, cool the reaction mixture to room temperature.[2] The solvent is then removed by distillation under reduced pressure using a rotary evaporator.[2]
- Precipitation: Treat the resulting residue with 350 mL of ethanol. This will cause the precipitation of a pale yellow solid.[2]
- Purification: Collect the solid by vacuum filtration using a Büchner funnel. Purify the crude product by recrystallization from ethanol to obtain a crystalline solid of 1-methylbarbituric acid.[2]
- Drying: Dry the purified crystals in a vacuum oven.

Characterization

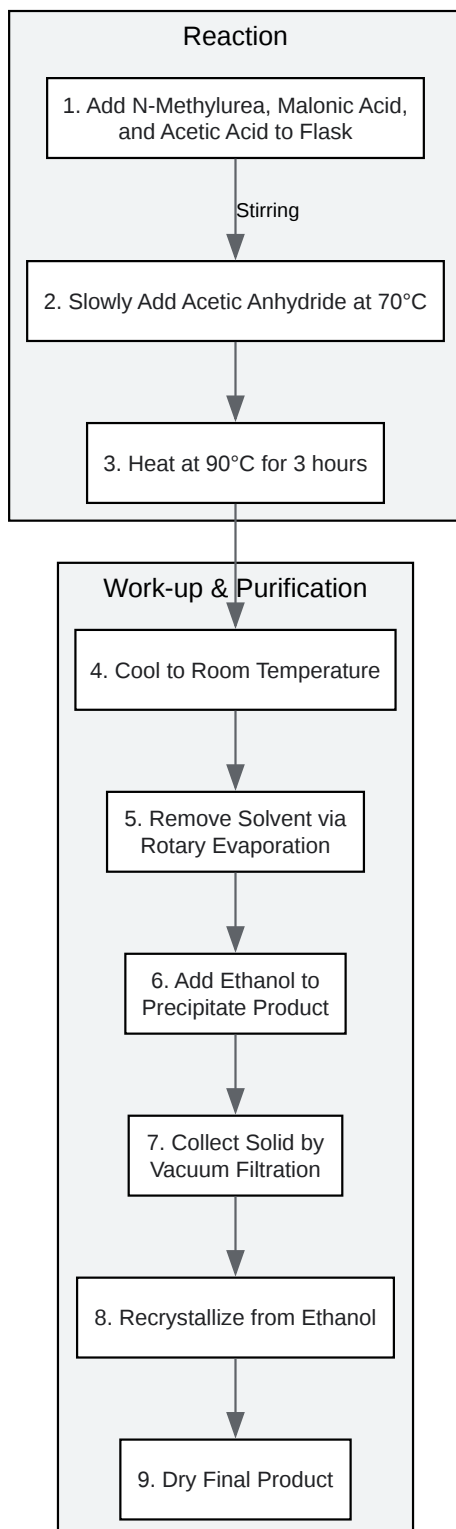
The final product can be characterized by its melting point and spectroscopic methods such as NMR and IR spectroscopy to confirm its identity and purity.

Data Presentation

Parameter	Value	Reference
Molecular Formula	C5H6N2O3	[1]
Molecular Weight	142.11 g/mol	[3]
Yield	63.1 g (65.8%)	[2]
Melting Point	131.2-133.1 °C	[2]
Appearance	Crystalline solid	[1]

Experimental Workflow

Workflow for 1-Methylbarbituric Acid Synthesis

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Caption: Workflow for 1-Methylbarbituric Acid Synthesis.

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